

# Gelomulide N: A Technical Guide to its Chemical Properties and Solubility

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## Compound of Interest

Compound Name: **Gelomulide N**

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## Introduction

**Gelomulide N** is a naturally occurring diterpenoid compound that has garnered interest within the scientific community for its potential biological activities.<sup>[1]</sup> This technical guide provides a comprehensive overview of the chemical properties and solubility of **Gelomulide N**, with a focus on presenting quantitative data, outlining experimental methodologies, and visualizing key processes. This document is intended to serve as a valuable resource for researchers and professionals involved in natural product chemistry, pharmacology, and drug development.

## Chemical and Physical Properties

**Gelomulide N** is an ent-abietane diterpene, a class of organic compounds characterized by a specific four-ring carbon skeleton.<sup>[2]</sup> Its complex structure contributes to its distinct chemical and physical characteristics.

Property	Value	Source
CAS Number	1005212-02-1	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>24</sub> H <sub>32</sub> O <sub>7</sub>	<a href="#">[3]</a>
Molecular Weight	432.5 g/mol	<a href="#">[3]</a>
IUPAC Name	((1S,3R,8R,10S,11R,12S,14S,16R)-12-acetyloxy-5,11,15,15-tetramethyl-6-oxo-2,7-dioxapentacyclo[8.8.0.0 <sup>1,3</sup> .0 <sup>4,8</sup> .0 <sup>11,16</sup> ]octadec-4-en-14-yl)acetate	<a href="#">[1]</a> <a href="#">[5]</a>
Physical Description	Powder	<a href="#">[3]</a>
Purity	>98% (as per typical commercial samples)	<a href="#">[3]</a>
Source	Isolated from the leaves of <i>Suregada glomerulata</i> (Bl.) Baill. (formerly <i>Gelonium aequoreum</i> )	<a href="#">[2]</a> <a href="#">[6]</a>

## Solubility Profile

The solubility of **Gelomulide N** is a critical parameter for its handling, formulation, and biological testing.

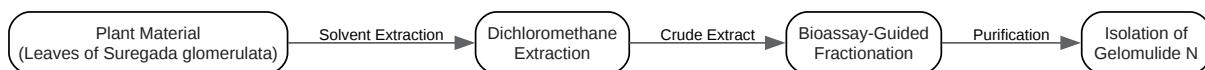
Solvent	Solubility	Notes	Source
Chloroform	Soluble	<a href="#">[2]</a> <a href="#">[6]</a>	
Dichloromethane	Soluble	<a href="#">[2]</a> <a href="#">[6]</a>	
Ethyl Acetate	Soluble	<a href="#">[2]</a> <a href="#">[6]</a>	
Dimethyl Sulfoxide (DMSO)	Soluble	Typically soluble at concentrations such as 10 mM.	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Acetone	Soluble	<a href="#">[2]</a> <a href="#">[6]</a>	
Water	No data available	<a href="#">[4]</a>	

Note on Enhancing Solubility: For obtaining a higher solubility, it is recommended to warm the solution to 37°C (98.6°F) and use sonication in an ultrasonic bath.[\[3\]](#) Stock solutions in DMSO can generally be stored at -20°C for several months.[\[2\]](#)

## Experimental Methodologies

### Isolation and Purification

The isolation of **Gelomulide N** from its natural source involves a multi-step process guided by bioactivity assays.



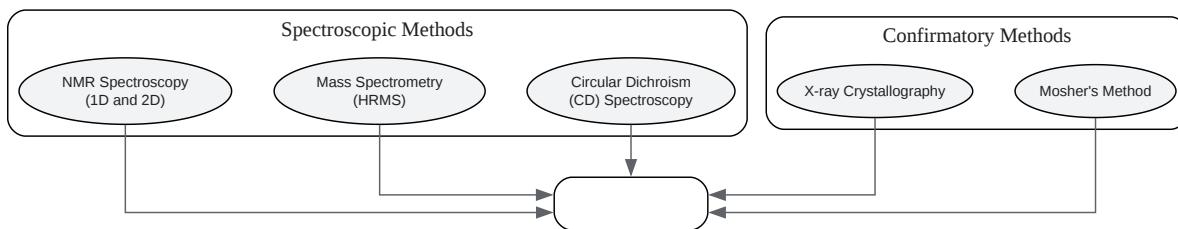
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**Figure 1.** General workflow for the isolation of **Gelomulide N**.

The leaves of *Suregada glomerulata* are subjected to extraction with dichloromethane.[\[2\]](#)[\[6\]](#) The resulting crude extract undergoes bioassay-guided fractionation, a process where the extract is separated into different fractions, and each fraction is tested for its biological activity (e.g., cytotoxicity).[\[2\]](#)[\[6\]](#) The active fractions are then further purified using chromatographic techniques to yield pure **Gelomulide N**.

## Structure Elucidation

The determination of the complex chemical structure of **Gelomulide N** requires a combination of advanced spectroscopic and analytical techniques.



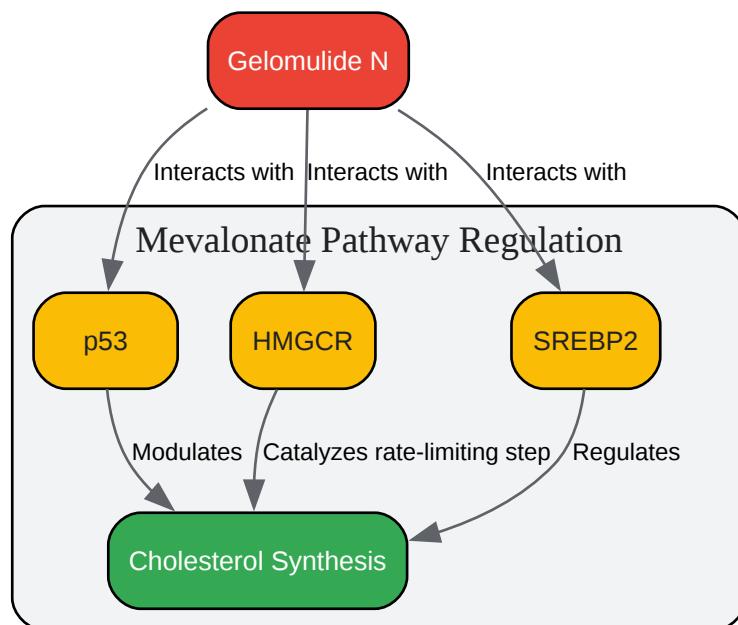
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**Figure 2.** Methodologies for the structure elucidation of **Gelomulide N**.

The planar structure and relative stereochemistry are typically determined using one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy and High-Resolution Mass Spectrometry (HRMS).<sup>[8]</sup> The absolute stereochemistry is often confirmed by X-ray crystallographic analysis, Circular Dichroism (CD) spectral data, and Mosher's method.<sup>[2][6]</sup>

## Potential Biological Activity and Signaling Pathway

Recent studies have suggested that **Gelomulide N** may possess hypolipidemic properties, potentially through the modulation of the mevalonate pathway, which is crucial for cholesterol synthesis.<sup>[1]</sup>



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**Figure 3.** Proposed interaction of **Gelomulide N** with key proteins in the mevalonate pathway.

Bioinformatic analyses and molecular docking studies have indicated that **Gelomulide N** may interact with key proteins such as p53, HMG-CoA reductase (HMGCR), and Sterol Regulatory Element-Binding Protein 2 (SREBP2).<sup>[1]</sup> By potentially modulating the activity of these proteins, **Gelomulide N** could influence the rate of cholesterol synthesis, suggesting a therapeutic potential for conditions like hyperlipidemia.<sup>[1]</sup> It is important to note that this proposed mechanism is based on computational and in vitro studies and requires further validation through in vivo experiments.

In addition to its potential hypolipidemic effects, **Gelomulide N** has also been reported to exhibit moderate in vitro cytotoxic activity against several cancer cell lines, including lung (A549), breast (MDA-MB-231 and MCF7), and liver (HepG2) cancer cells.<sup>[2][6]</sup>

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